An In-depth Technical Guide to 1-Iodotetradecane for Researchers

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Compound of Interest

Compound Name:	*1-Iodotetradecane*
CAS No.:	*19218-94-1*
Cat. No.:	*B096730*

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Introduction: The Versatility of a Long-Chain Alkyl Iodide

1-Iodotetradecane ($C_{14}H_{29}I$) is a long-chain alkyl halide that serves as a pivotal building block and functionalizing agent in various fields of chemical research. Its unique combination of a fourteen-carbon lipophilic tail and a reactive terminal iodide makes it a valuable tool for organic synthesis, surface science, and the development of novel materials. The high polarizability and relatively weak carbon-iodine bond facilitate its participation in a range of nucleophilic substitution reactions, making it an ideal precursor for introducing long alkyl chains into molecules or onto surfaces. This guide provides a comprehensive overview of the essential physical properties, chemical behavior, handling protocols, and key applications of **1-iodotetradecane**, tailored for the research community.

Physicochemical Properties of 1-Iodotetradecane

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A thorough understanding of the physical and chemical properties of **1-iodotetradecane** is fundamental to its effective application in research. These properties dictate its behavior in different solvent systems, its reactivity, and the appropriate conditions for its storage and handling.

Core Physical and Chemical Data

The key physicochemical data for **1-iodotetradecane** are summarized in the table below. These values have been compiled from various authoritative sources and provide a quantitative basis for experimental design.

Property	Value	Unit	Source(s)
Molecular Formula	$C_{14}H_{29}I$	-	[1][2]
Molecular Weight	324.28	g/mol	[1][2]
CAS Number	19218-94-1	-	[1][2]
Appearance	Liquid	-	[2]
Melting Point	13.6	°C	[3]
Boiling Point	310.06 (estimate)	°C	[3]
Density	1.1519 (rough estimate)	g/cm^3	[3]
Purity	98%	[2]	

Solubility Profile

The long, nonpolar tetradecyl chain of **1-iodotetradecane** governs its solubility. It is readily soluble in a wide range of common organic solvents but is practically insoluble in water.[4][5][6] This differential solubility is a key factor in designing reaction and purification protocols.

- High Solubility: Non-polar solvents such as hexane, toluene, and other hydrocarbons.
- Good Solubility: Moderately polar solvents like ethers and chlorinated solvents.
- Low to Insoluble: Highly polar solvents, most notably water.

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The inability of **1-iodotetradecane** to form hydrogen bonds is a primary reason for its insolubility in water.[7] When working with this compound, the choice of solvent is critical for achieving a homogeneous reaction mixture and for facilitating subsequent product isolation.

Chemical Reactivity and Synthetic Applications

The chemical utility of **1-iodotetradecane** is primarily centered on the reactivity of the carbon-iodine bond. As a primary alkyl iodide, it is an excellent substrate for bimolecular nucleophilic substitution (S_n2) reactions. The iodide ion is an exceptional leaving group, which enhances the reactivity of the molecule towards a wide array of nucleophiles.[4]

Key Reactions and Mechanisms

1-Iodotetradecane readily participates in reactions with various nucleophiles, including alkoxides, amines, and thiolates. These reactions are instrumental in the synthesis of a diverse range of compounds.

- Williamson Ether Synthesis: The reaction of **1-iodotetradecane** with an alkoxide, generated from an alcohol and a strong base, yields an ether. This is a classic and reliable method for forming carbon-oxygen bonds.[8][9] The reaction proceeds via an S_n2 mechanism, where the alkoxide ion attacks the electrophilic carbon atom bearing the iodine.[8]

- Alkylation of Amines: Primary and secondary amines can be alkylated with **1-iodotetradecane** to form secondary and tertiary amines, respectively.[10][11] This reaction is also a nucleophilic substitution, with the lone pair of electrons on the nitrogen atom acting as the nucleophile.[10] It is important to note that over-alkylation can be a competing process, leading to the formation of quaternary ammonium salts.[11]

Experimental Protocol: Williamson Ether Synthesis

The following is a generalized, step-by-step protocol for the synthesis of an ether using **1-iodotetradecane**.

Materials:

- Alcohol (starting material)

- Sodium hydride (NaH) or other suitable strong base

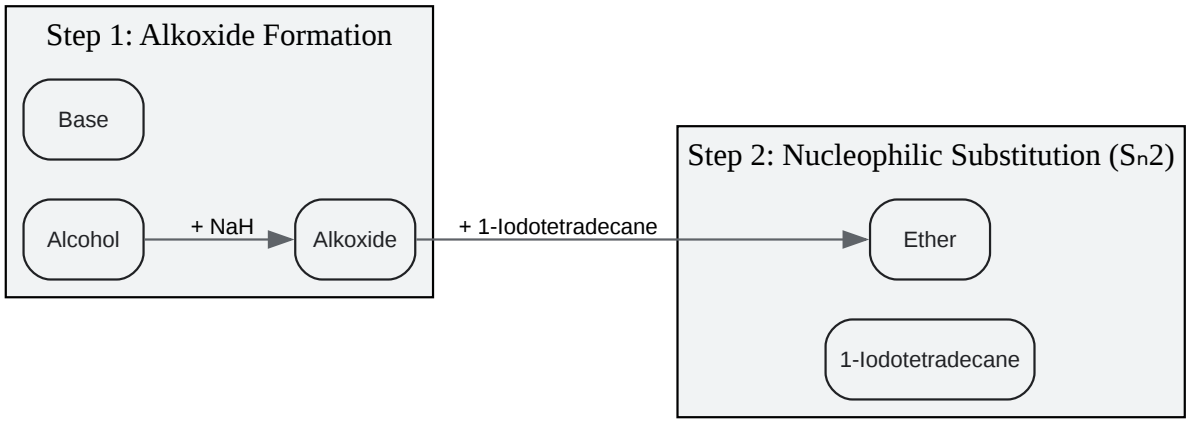
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- Anhydrous tetrahydrofuran (THF) or other suitable aprotic solvent
- **1-Iodotetradecane**
- Apparatus for inert atmosphere reaction (e.g., Schlenk line)
- Magnetic stirrer and heating mantle
- Standard glassware for reaction, workup, and purification

Procedure:

- Under an inert atmosphere (e.g., nitrogen or argon), dissolve the alcohol in anhydrous THF in a round-bottom flask equipped with a magnetic stir bar.
- Cool the solution in an ice bath and slowly add sodium hydride in portions.
- Allow the mixture to stir at room temperature for 30-60 minutes to ensure complete formation of the alkoxide.
- Slowly add **1-iodotetradecane** to the reaction mixture.
- Heat the reaction to reflux and monitor its progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature and cautiously quench any unreacted sodium hydride with a small amount of water or ethanol.
- Perform an aqueous workup to remove inorganic salts.
- Extract the product into an organic solvent (e.g., diethyl ether or ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude ether product by column chromatography or distillation.

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